

Safety, toxicity, and handling information for 2-Chloro-5-nitroanisole

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Compound of Interest

Compound Name: 2-Chloro-5-nitroanisole

Cat. No.: B017299

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An In-depth Technical Guide to the Safety, Toxicity, and Handling of **2-Chloro-5-nitroanisole**

Abstract: This technical guide provides a comprehensive overview of the safety, toxicity, and handling protocols for **2-Chloro-5-nitroanisole** (CAS No. 1009-36-5). It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who may handle this compound. This document consolidates critical data on its physical and chemical properties, hazard classifications, toxicological profile, and emergency procedures. All quantitative data is presented in tabular format for clarity. Furthermore, logical workflows for safe handling and emergency first aid are visualized using process diagrams to ensure adherence to best practices in a laboratory setting.

Chemical Identification and Physical Properties

2-Chloro-5-nitroanisole is an organic compound primarily used as a chemical intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.^[1] It is a solid at room temperature and is characterized by the presence of chloro, nitro, and methoxy functional groups on a benzene ring.^[1]

Property	Value	Source(s)
CAS Number	1009-36-5	[2] [3] [4]
EC Number	213-768-9	[2] [3] [4]
Molecular Formula	C ₇ H ₆ CINO ₃	[1] [2] [3]
Molecular Weight	187.58 g/mol	[1] [2] [3]
IUPAC Name	1-chloro-2-methoxy-4-nitrobenzene	[1] [3]
Synonyms	1-Chloro-2-methoxy-4-nitrobenzene; 2-Methoxy-4-nitrochlorobenzene	[1] [2]
Appearance	Brown solid	[2]
Melting Point	81-83°C	[5]
Boiling Point	287.3 ± 20.0 °C (Predicted)	[5]
Density	1.366 g/cm ³	[2] [5]
Vapor Pressure	0.00434 mmHg at 25°C	[2]
Solubility	Soluble in Chloroform, Ethyl Acetate	[2]

Hazard Identification and GHS Classification

2-Chloro-5-nitroanisole is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

GHS Classification	Details	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[3] [4]
Signal Word	Warning	[2] [3]
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.	[1] [2] [3] [4] [6]
Precautionary Statements	P264: Wash skin thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P280: Wear protective gloves/protective clothing/eye protection/face protection.P301+P317: IF SWALLOWED: Get medical help.P302+P352: IF ON SKIN: Wash with plenty of water.P337+P313: If eye irritation persists: Get medical advice/attention.P501: Dispose of contents/container to an appropriate treatment and disposal facility.	[2] [7]

Toxicological Information

The primary routes of exposure are ingestion, skin contact, and eye contact. While specific quantitative toxicity studies on **2-Chloro-5-nitroanisole** are not detailed in the reviewed literature, its GHS classification indicates a significant hazard profile.

Toxicity Endpoint	Classification/Data	Source(s)
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[2] [4]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[1]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	[1]

General Toxicology of Aromatic Nitro Compounds: Aromatic nitro compounds as a class are known to pose systemic risks. A primary concern is their potential to cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen effectively.[\[8\]](#) Symptoms can include headache, cyanosis (blue discoloration of the skin), cardiac dysrhythmias, and a drop in blood pressure. While this is a known effect for the chemical class, specific studies detailing this mechanism for **2-Chloro-5-nitroanisole** were not identified.

Experimental Protocols: The available safety data sheets (SDS) provide hazard classifications based on regulatory standards. However, they do not include detailed experimental methodologies (e.g., specific OECD guideline studies for acute toxicity) that were used to derive these classifications.

Signaling Pathways: No specific toxicological signaling pathways for **2-Chloro-5-nitroanisole** were described in the reviewed literature. Research into the precise molecular mechanisms of its toxicity is required.

Safe Handling and Storage

Proper handling and storage are critical to minimize exposure and ensure laboratory safety. This involves a combination of engineering controls, personal protective equipment, and adherence to standard operating procedures.

Engineering Controls

- Ventilation: Handle the compound in a well-ventilated area. A local exhaust ventilation system or a chemical fume hood is required to control the dispersion of dust.[\[2\]](#)[\[9\]](#)

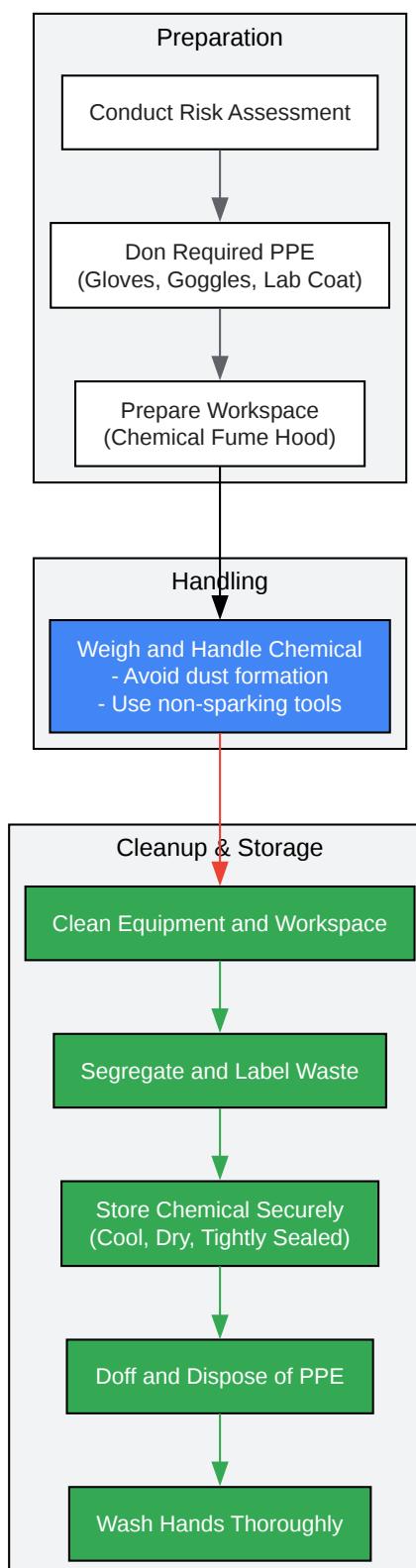
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

PPE Type	Specifications	Source(s)
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	[2]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber) inspected prior to use. Follow standard EN 374.	[2][10]
Skin and Body Protection	Wear a laboratory coat, and fire/flame resistant or impervious clothing to prevent skin contact.	[2][7]
Respiratory Protection	If ventilation is inadequate or dust is generated, use a NIOSH/MSHA-approved full-face respirator.	[2][7]

Safe Handling Workflow

Personnel should follow a systematic workflow to ensure safety from preparation through to cleanup and storage.



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Caption: Workflow for safely handling **2-Chloro-5-nitroanisole** in a laboratory setting.

Conditions for Safe Storage

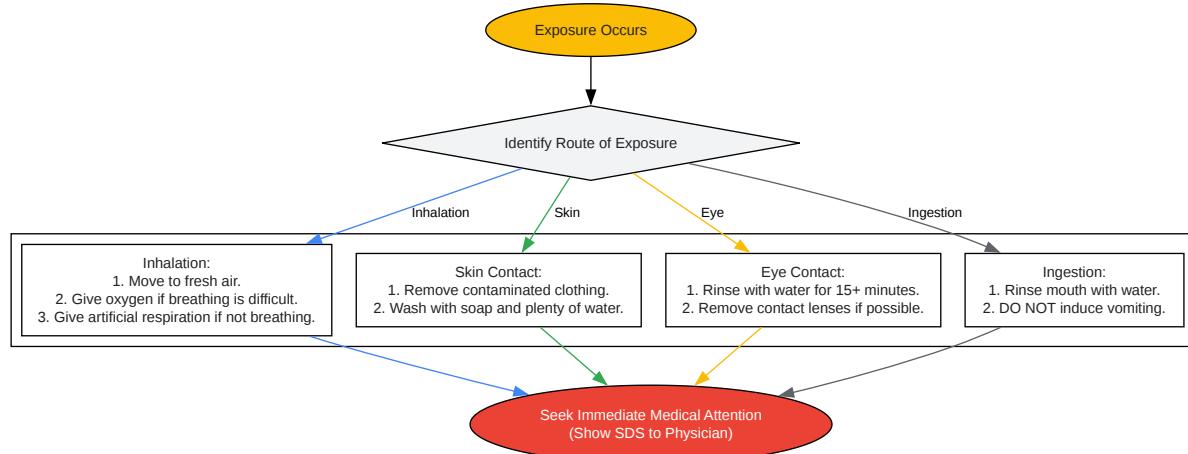
- Store in a cool, dry, and well-ventilated place.[2][4]
- Keep containers tightly closed to prevent contamination and leakage.[2][4][7]
- Store away from incompatible materials and foodstuff containers.[2][9]

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of an exposure. Always seek medical attention following any exposure.

- General Advice: Consult a physician and show them the Safety Data Sheet.[4]
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention.[2][7]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If skin irritation occurs, get medical advice.[2][7]
- In Case of Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][7]
- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[2][4]

First Aid Decision Tree

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Caption: Decision tree for first aid response to **2-Chloro-5-nitroanisole** exposure.

Accidental Release and Disposal Measures

Accidental Release

In case of a spill, follow these emergency procedures:

- Evacuate: Evacuate personnel to safe areas and ensure adequate ventilation.[2][4]
- Personal Protection: Use appropriate personal protective equipment (PPE) during cleanup. Avoid breathing dust and prevent contact with skin and eyes.[2][4]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains, as it may be toxic to aquatic life.[2][7]

- Cleanup: For solid spills, pick up and arrange disposal without creating dust. Use spark-proof tools. Collect the material in suitable, closed containers for disposal.[2][4]

Waste Disposal

- Product: Disposal must be conducted by a licensed professional waste disposal service. The material may be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing.[2][4]
- Contaminated Packaging: Dispose of as unused product. Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible.[2]
- Environmental Precautions: Discharge into the environment must be avoided. Do not contaminate water, foodstuffs, or sewer systems.[2]

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